

4-Morpholinobenzohydrazide: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Morpholinobenzohydrazide

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Abstract

This technical guide provides an in-depth exploration of **4-Morpholinobenzohydrazide**, a heterocyclic compound of interest in medicinal chemistry. We will delve into its chemical identity, synthesis protocols, and potential therapeutic applications, with a particular focus on its antimicrobial properties. This document is intended for researchers, scientists, and professionals in the field of drug development, offering a foundation for further investigation and application of this versatile molecule.

Chemical Identity and Properties

While a specific CAS number for **4-Morpholinobenzohydrazide** is not readily available in the public domain, its chemical characteristics can be definitively established through its synthesis and spectroscopic analysis.

Property	Value	Source
IUPAC Name	4-(morpholin-4-yl)benzohydrazide	N/A
Molecular Formula	C ₁₁ H ₁₅ N ₃ O ₂	Inferred
Molecular Weight	221.26 g/mol	Inferred
Appearance	Crystalline solid	[1]
Melting Point	130°C	[1]
Solubility	Soluble in ethanol	[2]

Synthesis of 4-Morpholinobenzohydrazide

The synthesis of **4-Morpholinobenzohydrazide** is a multi-step process that begins with the reaction of morpholine and 4-chloro-benzonitrile.[1] The resulting 4-(morpholin-4-yl)benzonitrile is then hydrolyzed to form 4-(morpholin-4-yl)benzoic acid.[1] Subsequent treatment with thionyl chloride yields 4-(morpholin-4-yl)benzoyl chloride.[1] The final step involves the reaction of the benzoyl chloride derivative with hydrazine hydrate to produce **4-Morpholinobenzohydrazide**. [1]

Experimental Protocol: Synthesis of 4-(morpholin-4-yl)benzohydrazide

Step 1: Synthesis of 4-(morpholin-4-yl)benzonitrile

- In a round-bottom flask, combine morpholine and 4-chloro-benzonitrile.
- Reflux the mixture. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture and isolate the product. Purification can be achieved by recrystallization.

Step 2: Synthesis of 4-(morpholin-4-yl)benzoic acid

- Treat the 4-(morpholin-4-yl)benzonitrile from Step 1 with a solution of sodium hydroxide.
- Heat the mixture to facilitate hydrolysis.
- After the reaction is complete, acidify the mixture to precipitate the carboxylic acid.
- Filter and wash the solid to obtain 4-(morpholin-4-yl)benzoic acid.

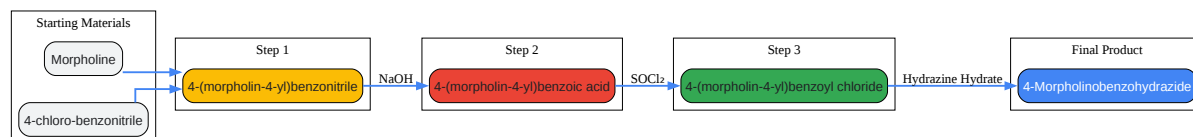
Step 3: Synthesis of 4-(morpholin-4-yl)benzoyl chloride

- In a flask equipped with a reflux condenser, add 4-(morpholin-4-yl)benzoic acid from Step 2.
- Slowly add thionyl chloride to the flask.
- Gently heat the mixture to initiate the reaction.
- Once the reaction is complete, remove the excess thionyl chloride under reduced pressure.

Step 4: Synthesis of 4-(morpholin-4-yl)benzohydrazide

- Dissolve the 4-(morpholin-4-yl)benzoyl chloride from Step 3 in a suitable solvent.
- Slowly add hydrazine hydrate to the solution.
- Stir the reaction mixture until the formation of the product is complete.
- Isolate the 4-(morpholin-4-yl)benzohydrazide by filtration and purify by recrystallization.

Synthesis Workflow Diagram



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Caption: Synthesis pathway of **4-Morpholinobenzohydrazide**.

Potential Applications in Drug Development

The core structure of **4-Morpholinobenzohydrazide**, which combines a hydrazide skeleton with a morpholine ring, suggests significant potential for biological activity.[1] The hydrazide moiety is known for its antibacterial and antitubercular properties, while the morpholine ring has been associated with antibacterial, antimycobacterial, and antifungal activities.[1]

Antimicrobial Activity

Research has focused on synthesizing derivatives of **4-Morpholinobenzohydrazide** to enhance their antimicrobial efficacy.[1] The rationale is that these hydrazides could lead to higher intracellular concentrations of the drug, potentially overcoming resistance mechanisms that rely on reduced drug accumulation.[1]

A related compound, a semicarbazide derivative of 4-(morpholino-4-yl)-3-nitrobenzohydrazide containing a 4-bromophenyl moiety, has demonstrated notable antibacterial potential against *Enterococcus faecalis* with a Minimum Inhibitory Concentration (MIC) value of 3.91 µg/mL.[2]

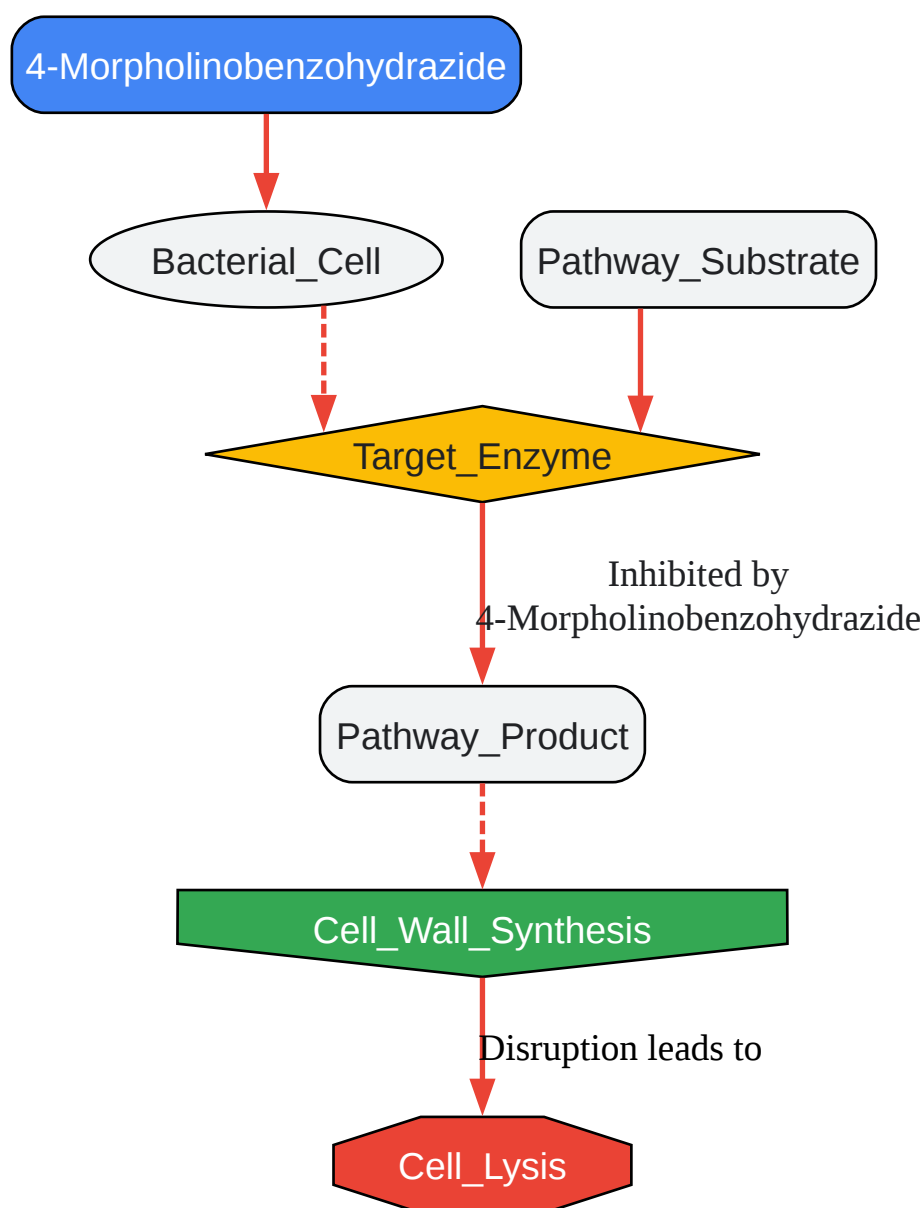
Antiglycation Activity

Derivatives of benzoylhydrazones have been investigated for their antiglycation activity, which is relevant to the management of diabetes.[3] Although **4-Morpholinobenzohydrazide** itself

was not the primary focus of this specific study, the broader class of compounds shows promise in inhibiting the formation of advanced glycation end products (AGEs).[3]

Potential Signaling Pathway Involvement

Given its antimicrobial properties, **4-Morpholinobenzohydrazide** and its derivatives could potentially interfere with essential bacterial signaling pathways. One such hypothetical target could be cell wall synthesis or protein synthesis pathways.



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Caption: Hypothetical mechanism of antimicrobial action.

Analytical Characterization

The identity and purity of synthesized **4-Morpholinobenzohydrazide** can be confirmed using standard analytical techniques.

- Infrared (IR) Spectroscopy: Characteristic peaks would be expected for the N-H stretch of the hydrazide, the C=O stretch of the amide, and the C-N and C-O stretches of the morpholine ring.^[1]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR spectroscopy would show characteristic signals for the aromatic protons, the protons of the morpholine ring, and the N-H protons of the hydrazide group.^[1]
- Mass Spectrometry (MS): The mass spectrum would show a molecular ion peak corresponding to the molecular weight of the compound.^[1] For instance, a related compound, 4-(morpholin-4-yl)benzoic acid, showed a molecular ion peak at m/z 206.29 (M+1).^[1]

Safety and Handling

As with any chemical compound, proper safety precautions should be taken when handling **4-Morpholinobenzohydrazide**. It is advisable to handle the compound in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves and safety glasses.^[4] Avoid contact with skin and eyes, and prevent the formation of dust and aerosols.^[4]

Conclusion

4-Morpholinobenzohydrazide is a compound with significant potential in the field of medicinal chemistry, particularly as a scaffold for the development of new antimicrobial agents. Its synthesis is well-documented, and its chemical properties make it an attractive starting point for further derivatization and biological evaluation. Future research should focus on a more comprehensive evaluation of its biological activity profile and mechanism of action.

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